

ring-opening reactions of 3-(2-Chlorophenyl)cyclobutanone

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)cyclobutanone

CAS No.: 1080636-35-6

Cat. No.: B1452323

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Application Note: Strategic Ring-Opening Protocols for 3-(2-Chlorophenyl)cyclobutanone

Introduction & Strategic Value

3-(2-Chlorophenyl)cyclobutanone (3-2-CCB) represents a high-value scaffold in medicinal chemistry, serving as a strained precursor to complex aliphatic chains and

-lactones. Unlike its 2-substituted counterparts, the 3-substituted isomer possesses a unique symmetry plane (time-averaged) that simplifies regiochemical outcomes while maintaining high ring strain (~26 kcal/mol).

This guide details the two most critical ring-opening manifolds for this substrate:

- Oxidative Expansion (Baeyer-Villiger): Accessing

-aryl-

-butyrolactones, key pharmacophores in neurological drug discovery.

- Nucleophilic Cleavage (Retro-Aldol Type): Accessing

-aryl-butanoic acid derivatives, essential linkers for PROTACs and peptidomimetics.

Key Technical Insight: The ortho-chloro substituent on the phenyl ring introduces a steric twist that influences the ring pucker angle. While this does not alter the primary regiochemistry of the 3-substituted system, it significantly impacts the solubility profile and crystallization kinetics of the resulting products compared to the para or meta isomers.

Mechanistic Pathways & Regioselectivity

Understanding the electronic and steric forces driving the ring opening is prerequisite to protocol execution.^[1]

Pathway A: Baeyer-Villiger Oxidation (BVO)

In 3-substituted cyclobutanones, the two

-carbons (C2 and C4) are chemically equivalent regarding migration aptitude. The secondary alkyl group migrates in preference to the primary bond (which doesn't exist here) or the aryl group (which is distal).

- Outcome: Insertion of oxygen to form a 5-membered lactone.
- Regioselectivity: Because C2 and C4 are identical, only one regioisomer is formed: 4-(2-chlorophenyl)dihydrofuran-2(3H)-one.

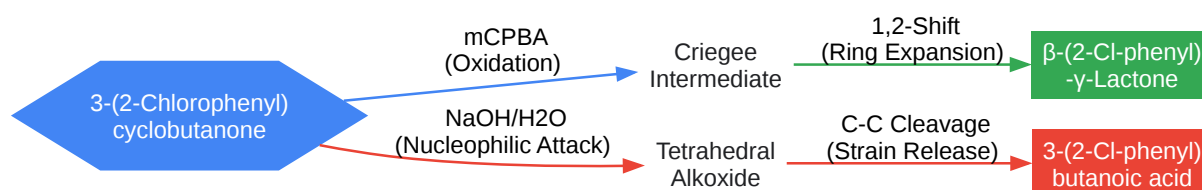
Pathway B: Nucleophilic Ring Cleavage

Attack of a hard nucleophile (hydroxide/alkoxide) at the carbonyl carbon forms a tetrahedral intermediate. The collapse of this intermediate breaks the C-C bond to release ring strain.

- Outcome: Formation of a carbanion at the
-position, which is rapidly protonated.
- Product: 3-(2-chlorophenyl)butanoic acid (or ester).

Visualizing the Reaction Manifold

The following diagram illustrates the divergent synthesis pathways controlled by reagent selection.



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Figure 1: Divergent reaction pathways controlled by oxidative vs. nucleophilic conditions.

Detailed Experimental Protocols

Protocol A: Synthesis of 4-(2-Chlorophenyl)dihydrofuran-2(3H)-one

Target: Accessing the lactone core via Baeyer-Villiger Oxidation.

Reagents & Equipment:

- **3-(2-Chlorophenyl)cyclobutanone** (1.0 equiv)
- m-Chloroperoxybenzoic acid (mCPBA), 70-75% (1.5 equiv)
- Dichloromethane (DCM), anhydrous
- Saturated NaHCO_3 and Na_2SO_3 solutions
- Argon atmosphere

Step-by-Step Methodology:

- Preparation: Dissolve **3-(2-Chlorophenyl)cyclobutanone** (10 mmol) in DCM (50 mL) in a round-bottom flask equipped with a magnetic stir bar. Cool the solution to 0°C using an ice

bath.

- Addition: Slowly add mCPBA (15 mmol, ~3.7 g) portion-wise over 15 minutes. Critical: Maintain temperature $<5^{\circ}\text{C}$ to prevent thermal decomposition of the peracid and minimize side reactions.
- Reaction: Allow the mixture to warm to room temperature ($20\text{--}25^{\circ}\text{C}$) and stir for 12–16 hours. Monitor via TLC (Hexane/EtOAc 4:1). The ketone spot ($R_f \sim 0.6$) should disappear, replaced by the more polar lactone ($R_f \sim 0.3$).
- Quench: Cool the mixture to 0°C . Add saturated aqueous Na_2SO_3 (20 mL) dropwise to destroy excess peroxide. Safety: Test the aqueous layer with starch-iodide paper to ensure no active oxidant remains (paper should NOT turn blue).
- Workup: Dilute with DCM (50 mL). Wash the organic layer sequentially with saturated NaHCO_3 (3 x 30 mL) to remove m-chlorobenzoic acid byproduct.
- Isolation: Dry the organic phase over MgSO_4 , filter, and concentrate under reduced pressure.
- Purification: Purify the residue via silica gel column chromatography (Gradient: 10% to 30% EtOAc in Hexanes).

Expected Yield: 85–92% Data Validation: IR (neat): 1775 cm^{-1} (lactone $\text{C}=\text{O}$). ^1H NMR will show a characteristic downfield shift of the protons adjacent to oxygen ($\sim 4.5\text{ ppm}$).

Protocol B: Synthesis of 3-(2-Chlorophenyl)butanoic Acid

Target: Ring cleavage to functionalized aliphatic acids.

Reagents & Equipment:

- **3-(2-Chlorophenyl)cyclobutanone** (1.0 equiv)
- Sodium Hydroxide (NaOH), 4M aqueous solution (3.0 equiv)
- Tetrahydrofuran (THF)

- Hydrochloric Acid (HCl), 1M

Step-by-Step Methodology:

- Dissolution: Dissolve the cyclobutanone (5 mmol) in THF (15 mL).
- Cleavage: Add 4M NaOH (3.75 mL, 15 mmol) in one portion.
- Reflux: Heat the mixture to 60°C for 4 hours. The high strain of the cyclobutanone ring facilitates rapid cleavage compared to cyclopentanones.
- Acidification: Cool to room temperature. Concentrate to remove THF. Acidify the aqueous residue with 1M HCl to pH ~2. A white precipitate (the carboxylic acid) should form.
- Extraction: Extract with Ethyl Acetate (3 x 20 mL).
- Isolation: Dry over Na₂SO₄ and concentrate.
- Crystallization: Recrystallize from Hexane/Ether to obtain pure acid.

Expected Yield: 90–95% Mechanistic Note: The reaction proceeds via a retro-aldol-like fragmentation. The bond breaking is driven by the relief of the ~26 kcal/mol ring strain.

Comparative Data & Optimization

Parameter	Protocol A (Oxidation)	Protocol B (Cleavage)
Primary Reagent	mCPBA / Peracids	NaOH / KOH
Reaction Time	12–16 Hours	2–4 Hours
Temperature	0°C to RT	60°C (Reflux)
Key Safety Risk	Peroxide instability, Exotherm	Corrosive base
Product Type	Cyclic Ester (-Lactone)	Acyclic Carboxylic Acid
Atom Economy	100% (Oxygen insertion)	High (Water addition)

Troubleshooting Guide:

- Incomplete Conversion (Protocol A): If starting material remains after 16h, add a catalytic amount of trifluoroacetic acid (TFA) to activate the ketone carbonyl.
- Byproduct Formation (Protocol B): If elimination products (styrene derivatives) are observed, lower the temperature to 40°C and extend reaction time. This side reaction is rare with simple hydroxide but possible with alkoxides.

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